

# 1,1,1-Trichloroacetone safe handling and storage procedures

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## Compound of Interest

Compound Name: 1,1,1-Trichloroacetone

Cat. No.: B165163

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## Technical Support Center: 1,1,1-Trichloroacetone

This guide provides essential safety information for handling and storing **1,1,1-Trichloroacetone** (CAS No. 918-00-3), tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

**Q1:** What are the primary hazards associated with **1,1,1-Trichloroacetone**?

**A1:** **1,1,1-Trichloroacetone** is a hazardous chemical that can cause serious eye irritation, skin irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) It is also described as a combustible liquid. It is crucial to handle this compound with caution to avoid potential harm.[\[3\]](#)

**Q2:** What personal protective equipment (PPE) is mandatory when working with **1,1,1-Trichloroacetone**?

**A2:** To ensure personal safety, the following PPE should be worn:

- Eye Protection: Tightly fitting safety goggles with side-shields are required.[\[1\]](#)

- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[\[1\]](#)
- Body Protection: Wear fire/flame resistant and impervious clothing.[\[1\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[\[1\]](#)

Q3: What are the proper procedures for storing **1,1,1-Trichloroacetone**?

A3: **1,1,1-Trichloroacetone** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) It should be stored away from foodstuff containers and incompatible materials. Some suppliers recommend freezing (< -10 °C) for storage.[\[4\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is critical:

- Skin Contact: Take off contaminated clothing immediately and wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical help.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) If present, remove contact lenses if it is easy to do so and continue rinsing.[\[1\]](#) Seek immediate medical attention.

Q5: How should I handle a spill of **1,1,1-Trichloroacetone**?

A5: In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation. [\[1\]](#) Remove all sources of ignition and use spark-proof tools and explosion-proof equipment.[\[1\]](#) The spilled chemical should be collected and placed in suitable, closed containers for disposal. [\[1\]](#) Discharge into the environment must be avoided.[\[1\]](#)

Q6: What are the signs of inhalation exposure and what is the appropriate first aid response?

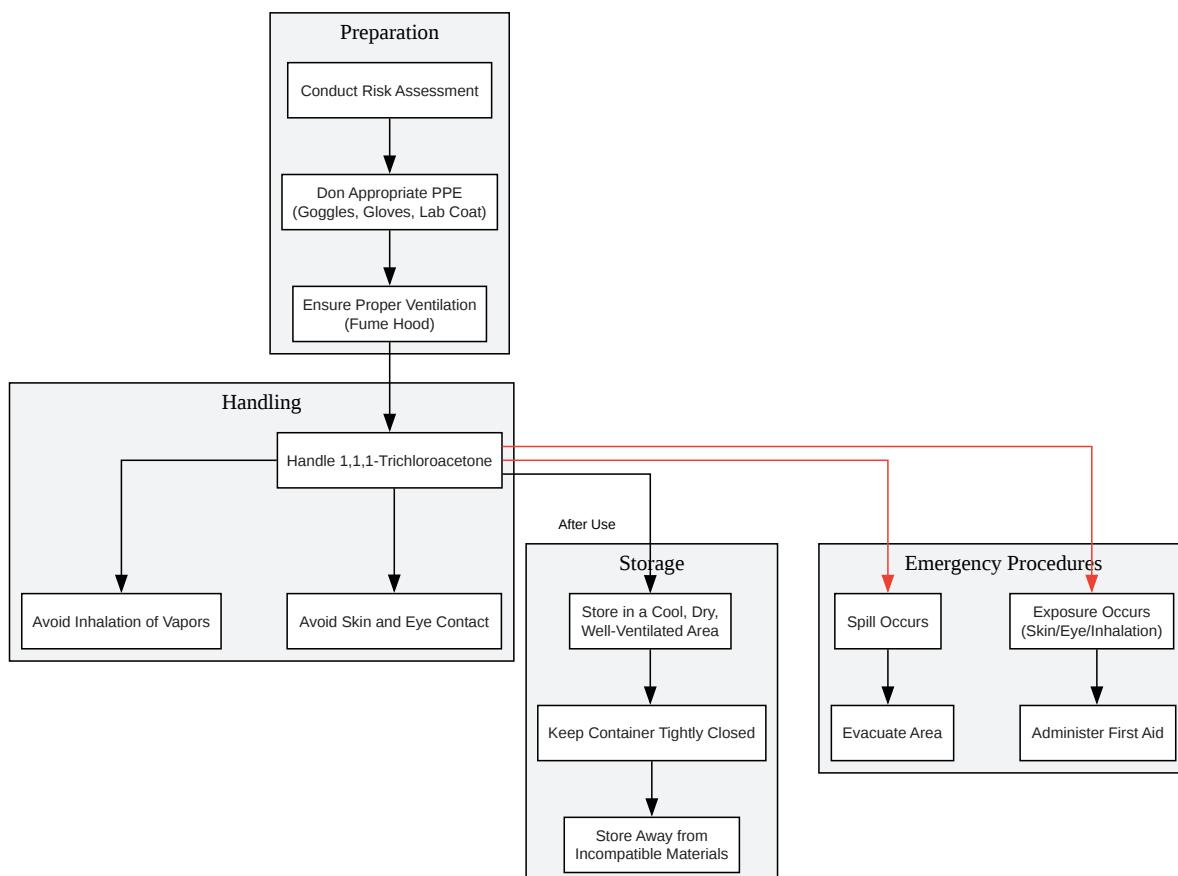
A6: Inhalation may cause respiratory irritation.[\[1\]](#) If someone inhales **1,1,1-Trichloroacetone**, they should be moved to fresh air.[\[1\]](#) If breathing is difficult, oxygen may be administered.[\[1\]](#) If the individual is not breathing, provide artificial respiration and seek immediate medical consultation.[\[1\]](#)

## Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C3H3Cl3O	<a href="#">[1]</a>
CAS Number	918-00-3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	161.41 g/mol	<a href="#">[5]</a>
Appearance	Colorless liquid	<a href="#">[3]</a>
Boiling Point	134 °C	
Flash Point	1 °F (-17 °C) (closed cup)	<a href="#">[4]</a>
Density	1.475 g/cm <sup>3</sup>	
Storage Temperature	Room temperature, sealed in dry conditions or Freeze (< -10 °C)	<a href="#">[4]</a> <a href="#">[5]</a>
Occupational Exposure Limits (TLV/PEL)	No data available	<a href="#">[1]</a>

## Experimental Workflow: Safe Handling and Storage

Below is a diagram illustrating the logical workflow for the safe handling and storage of **1,1,1-Trichloroacetone** in a laboratory setting.

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Caption: Workflow for safe handling and storage of **1,1,1-Trichloroacetone**.

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## References

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